

FiVe1: Application Notes and Protocols for a Novel Vimentin-Targeting Anticancer Agent

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *FiVe1*

Cat. No.: *B15583851*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the synthesis, chemical properties, and biological activity of **FiVe1**, a novel small molecule inhibitor that targets the intermediate filament protein vimentin. The included protocols offer detailed methodologies for the use of **FiVe1** in cancer research, particularly for studying its effects on mesenchymal cancer cells.

Chemical Properties of FiVe1

FiVe1 is a cinnoline-based compound identified through a high-throughput synthetic lethal screen for its selective activity against mesenchymal cancer cells.^{[1][2]} Its key chemical and physical properties are summarized below.

Property	Value	Reference
Molecular Formula	C ₁₈ H ₁₆ Cl ₂ N ₄	[3]
Molecular Weight	359.25 g/mol	[3]
Exact Mass	358.0752 u	[3]
CAS Number	932359-76-7	
Appearance	Solid	
Aqueous Solubility	<1 µM in DPBS	[2]
Solubility (Organic)	3.6 mg/mL (10.02 mM) in DMSO (sonication recommended)	[4]
IC ₅₀ (FOXC2-HMLER cells)	234 nM	[4]

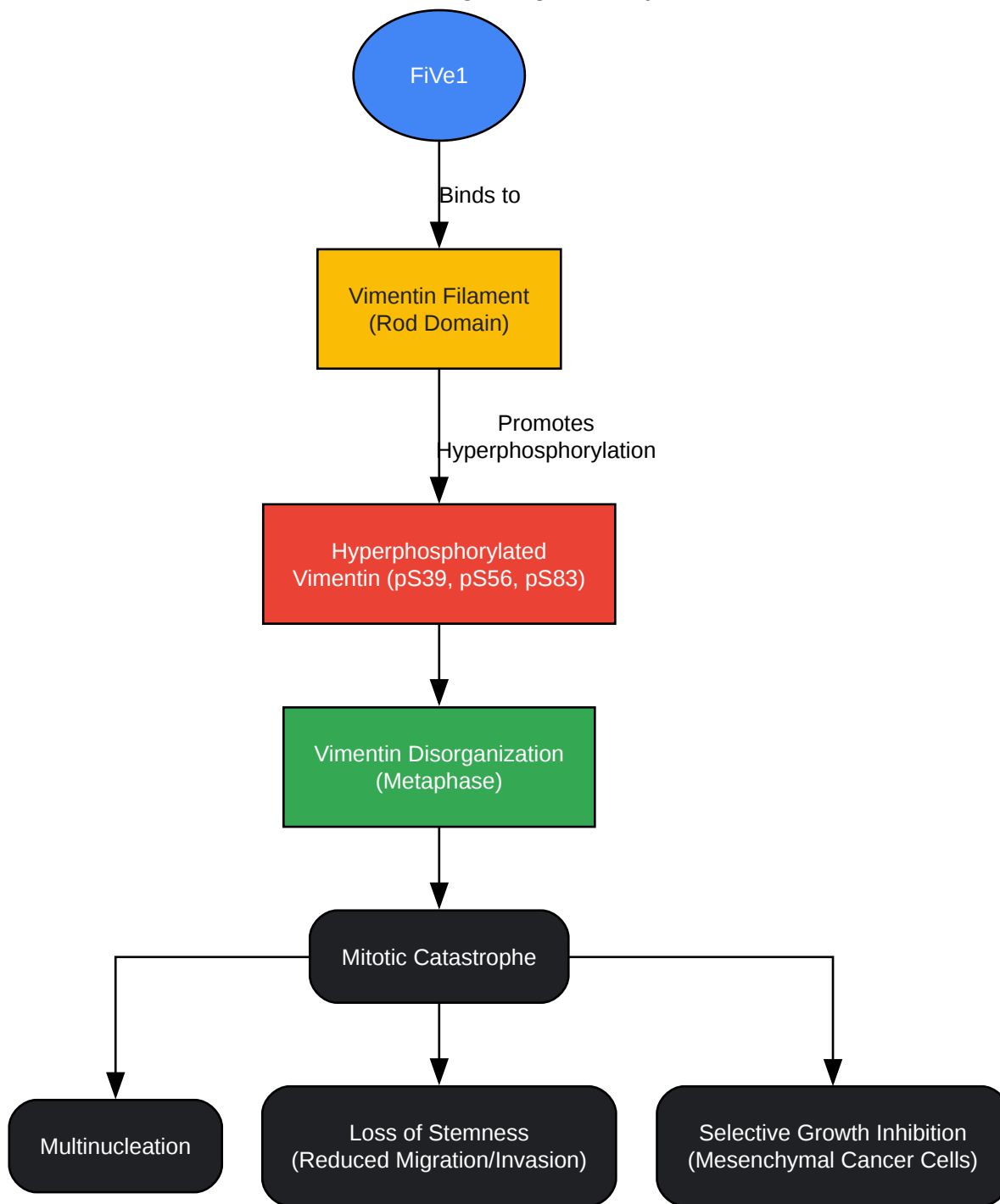
Mechanism of Action and Signaling Pathway

FiVe1 exerts its anticancer effects by directly binding to vimentin, a type III intermediate filament protein that is a key marker of the epithelial-mesenchymal transition (EMT) and is overexpressed in many aggressive cancers.[1][2]

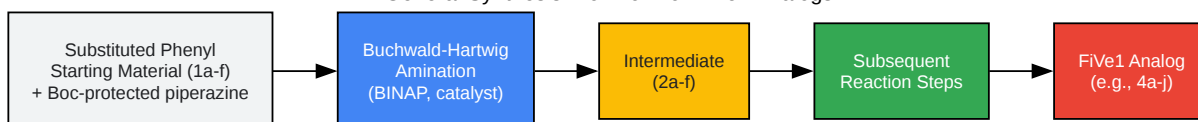
The binding of **FiVe1** to the rod domain of vimentin induces a cascade of events that disrupt normal cellular processes, particularly during mitosis.[2][5] **FiVe1** binding promotes the hyperphosphorylation of vimentin, notably at serine residues S39, S56, and S83, with the most significant increase observed at S56.[5] This hyperphosphorylation leads to the disorganization of the vimentin filament network during metaphase.[1][3][4]

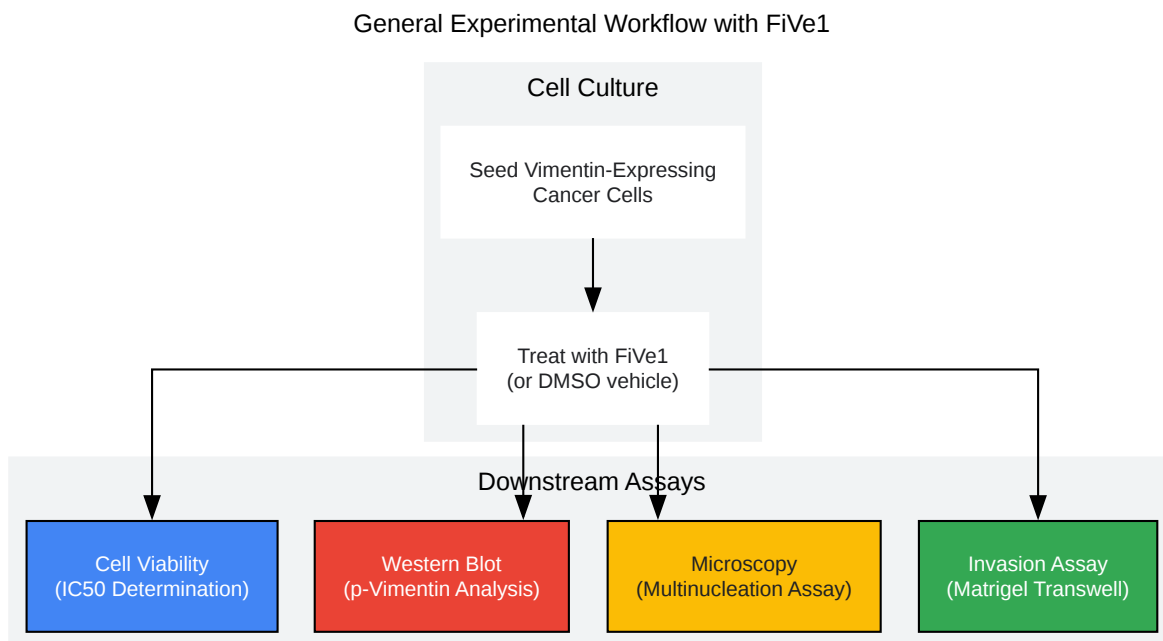
The disruption of vimentin dynamics ultimately results in mitotic catastrophe, characterized by the formation of multinucleated cells.[1][2][5] This process selectively inhibits the growth of vimentin-expressing mesenchymal cancer cells and leads to a loss of their stem-like properties, including migratory and invasive capabilities.[1][5]

FiVe1 Signaling Pathway



General Synthesis Workflow for FiVe1 Analogs





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. A vimentin binding small molecule leads to mitotic disruption in mesenchymal cancers - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. Synthesis and Biological Evaluation of Novel FiVe1 Derivatives as Potent and Selective Agents for the Treatment of Mesenchymal Cancers - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 3. medkoo.com [medkoo.com]
- 4. FiVe1 | [TargetMol](https://targetmol.com/) [targetmol.com]

- 5. Stabilizing vimentin phosphorylation inhibits stem-like cell properties and metastasis of hybrid epithelial/mesenchymal carcinomas - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [FiVe1: Application Notes and Protocols for a Novel Vimentin-Targeting Anticancer Agent]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15583851/docs#five1-application-notes-and-protocols-for-a-novel-vimentin-targeting-anticancer-agent]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)